

Application Notes: K₂ZrF₆ as a Grain Refiner in Aluminum-Silicon Alloys

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Compound of Interest

Compound Name: Potassium hexafluorozirconate

Cat. No.: B100420

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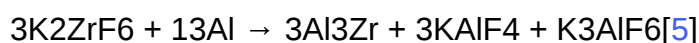
Introduction

Grain refinement is a critical process in the casting of aluminum-silicon (Al-Si) alloys, aimed at reducing the size of the primary aluminum grains during solidification.[1] This practice yields significant improvements in the final product, including enhanced mechanical properties like strength and ductility, better feeding characteristics to reduce shrinkage porosity, and a decreased tendency for hot tearing.[1][2] A fine, equiaxed grain structure ensures isotropic properties and improves the overall integrity and performance of the casting.[2]

Potassium hexafluorozirconate (K₂ZrF₆), a fluoride salt, serves as an effective grain refiner through an in-situ reaction with the molten aluminum.[3][4] When introduced into the melt, K₂ZrF₆ reacts to form Al₃Zr particles.[5] These intermetallic compounds are crystallographically compatible with α-aluminum and act as potent heterogeneous nucleation sites, promoting the formation of a fine, equiaxed grain structure upon solidification. This in-situ formation of nuclei can be more effective than adding pre-made nuclei via master alloys.

Mechanism of Action

The primary mechanism involves the aluminothermic reduction of the K₂ZrF₆ salt within the aluminum melt. The simplified chemical reaction can be represented as:



The resulting Al₃Zr particles disperse throughout the melt, providing abundant sites for the nucleation of α -Al grains as the alloy cools through its solidification range. The simultaneous use of fluxing agents based on sodium and potassium salts can aid in both cleaning the melt and modifying the eutectic silicon structure.[3]

Key Considerations

- **Interaction with Silicon:** The presence of silicon in Al-Si alloys can influence the effectiveness of some grain refiners. High silicon content is known to "poison" or reduce the efficiency of traditional Al-Ti-B master alloys.[6] While zirconium-based refiners are generally less susceptible, the interaction between Zr and Si should be considered, as it can lead to the formation of different intermetallic phases.[7]
- **Fading:** The grain refining effect is not permanent and can diminish over extended holding times in the molten state. This "fading" phenomenon is a critical consideration in foundry practice.[8] However, refiners formed in-situ from salts like K₂ZrF₆ have been observed to have a longer effective time compared to some master alloys.[9]
- **Dross Formation:** The reaction of fluoride salts produces a dross or slag by-product.[4] Proper fluxing and skimming procedures are essential to remove these by-products and prevent their inclusion in the final casting.

Quantitative Data Summary

The effectiveness of K₂ZrF₆ as a grain refiner is quantified by its impact on grain size, mechanical properties, and solidification parameters.

Table 1: Effect of K₂ZrF₆-based Modifier on Al-7%Si Alloy Properties

Property	Unmodified Al-7%Si Alloy	Modified with 0.4 wt.% Mixture*	Improvement
Silicon Plate Size	Baseline	Reduced by 1.5 times	Significant Refinement
Fe-containing Phase Size	Baseline	Reduced by 4 times	Significant Refinement
Ductility	Baseline	Increased by 2 times	+100%
Tensile Strength	No significant change	No significant change	-

| Hardness | No significant change | No significant change | - |

*Data derived from a study using a modifying mixture (MM) containing ultrafine powders of TiO₂, ZrO₂, K₂ZrF₆, Na₃AlF₆, and Na₅AlF₁₄.[\[3\]](#)

Table 2: Typical Solidification Parameters Indicating Grain Refinement

Thermal Parameter	Untreated Alloy	Grain Refined Alloy	Significance
Nucleation Temperature (TN)	Lower	Higher	Indicates earlier nucleation on potent substrates. [8] [10]
Liquidus Undercooling (ΔT)	Higher	Lower	A smaller ΔT signifies a more efficient refinement process. [1] [8] [10]

| Recalescence | Pronounced | Reduced or Eliminated | Shows that latent heat is released from many grains at once.[\[11\]](#) |

Note: Specific temperature values are highly dependent on the alloy composition, cooling rate, and amount of refiner added.

Experimental Protocols

Protocol 1: Grain Refinement of Al-Si Alloys using K₂ZrF₆

This protocol details the procedure for introducing K₂ZrF₆ into an Al-Si melt.

1. Materials and Equipment:

- Al-Si alloy ingots (e.g., A356, Al-7%Si).
- Potassium hexafluorozirconate** (K₂ZrF₆) powder.
- Flux components (optional, e.g., NaCl, KCl).[\[9\]](#)
- Resistance or induction melting furnace with temperature control.
- Refractory crucible (e.g., clay-graphite).
- Calibrated thermocouple.
- Coated steel or graphite plunger/stirring rod.
- Skimming tool.
- Permanent molds for casting test samples (preheated to ~200-450°C).

2. Procedure:

- Charge the crucible with the Al-Si alloy and place it in the furnace.
- Melt the alloy and superheat to 750-780°C.[\[3\]](#)[\[12\]](#)
- Measure the required amount of K₂ZrF₆ powder (typically 0.1-1.0 wt.% of the melt). For improved handling and reaction, the powder can be wrapped tightly in clean aluminum foil.
- Once the target temperature is reached, clean the melt surface by skimming off any existing dross.
- Plunge the aluminum foil packet containing the K₂ZrF₆ deep into the melt using the plunger.

- Hold the packet beneath the surface and stir the melt gently for 2-5 minutes to ensure the salt is fully dissolved and reacts with the aluminum.
- After stirring, allow the melt to stand for a holding time of 15-30 minutes. This allows the reaction to complete and the resulting slag to separate and float to the surface.
- Thoroughly skim the dross from the melt surface before pouring.
- Pour the treated metal into the preheated molds to produce samples for analysis.

Protocol 2: Evaluation of Grain Refinement Efficiency

A. Metallographic Analysis (ASTM E112)

- Sample Preparation:
 - Section a sample from a consistent location in the casting.
 - Mount the sample in a conductive or phenolic resin.
 - Grind the sample surface using a sequence of silicon carbide (SiC) papers (e.g., 240, 320, 400, 600 grit), ensuring the sample is rotated 90° between each step.[\[13\]](#)[\[14\]](#) Use water as a lubricant.[\[14\]](#)
 - Polish the sample using diamond suspensions on polishing cloths (e.g., 9 μm, 3 μm, and 1 μm).[\[13\]](#)
 - Perform a final polish with a colloidal silica or alumina suspension to achieve a mirror-like, deformation-free surface.[\[13\]](#)
- Etching:
 - Immerse or swab the polished surface with a suitable etchant, such as Keller's Reagent (95 ml H₂O, 2.5 ml HNO₃, 1.5 ml HCl, 1.0 ml HF) or Weck's Reagent, to reveal the grain boundaries.[\[14\]](#)[\[15\]](#) Etching time will vary from a few seconds to a minute depending on the alloy.
- Grain Size Measurement:

- Examine the etched sample under an optical microscope at a known magnification (e.g., 100x).
- Determine the average grain size using the linear intercept method as described in the ASTM E112 standard.[\[12\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#) This involves drawing lines of known length across the micrograph and counting the number of grain boundary intersections.

B. Thermal Analysis

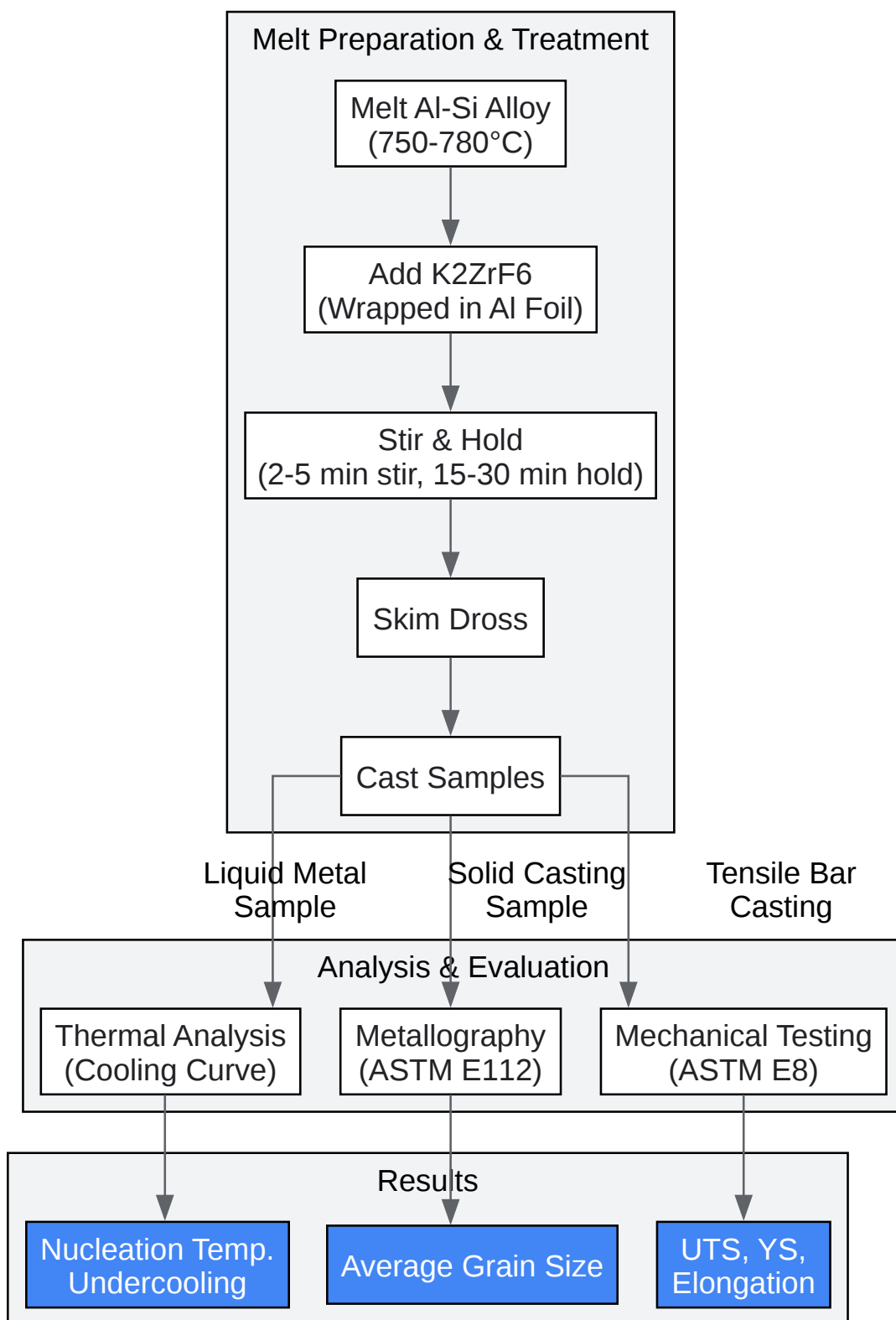
- Setup: Place a calibrated thermocouple into a sample cup (e.g., a sand-coated steel cup).
- Data Collection: Pour approximately 200g of the treated molten alloy directly from the crucible into the sample cup.
- Cooling Curve: Record the temperature-time data at a high frequency (e.g., 10 Hz) as the sample solidifies.[\[1\]](#)
- Analysis: Plot the cooling curve (Temperature vs. Time) and its first derivative (dT/dt vs. Time).[\[11\]](#) Identify key solidification events:
 - $T_N(\alpha\text{-Al})$: The nucleation temperature of primary aluminum, marked by the first deviation from the liquid cooling line.
 - $T_G(\alpha\text{-Al})$: The minimum temperature reached before recalescence.
 - ΔT : The undercooling ($T_{\text{Liquidus}} - T_G(\alpha\text{-Al})$). An increase in $T_N(\alpha\text{-Al})$ and a decrease in ΔT indicate effective grain refinement.[\[8\]](#)[\[20\]](#)

Protocol 3: Mechanical Property Evaluation

- Sample Casting: Cast the treated and untreated alloys into standard tensile bar molds (as per ASTM B108).
- Heat Treatment (if applicable): For heat-treatable alloys like A356, perform a T6 temper (solution treatment, quench, and artificial aging) to achieve optimal mechanical properties.
- Tensile Testing: Conduct tensile tests on the cast bars according to the ASTM E8/E8M standard.

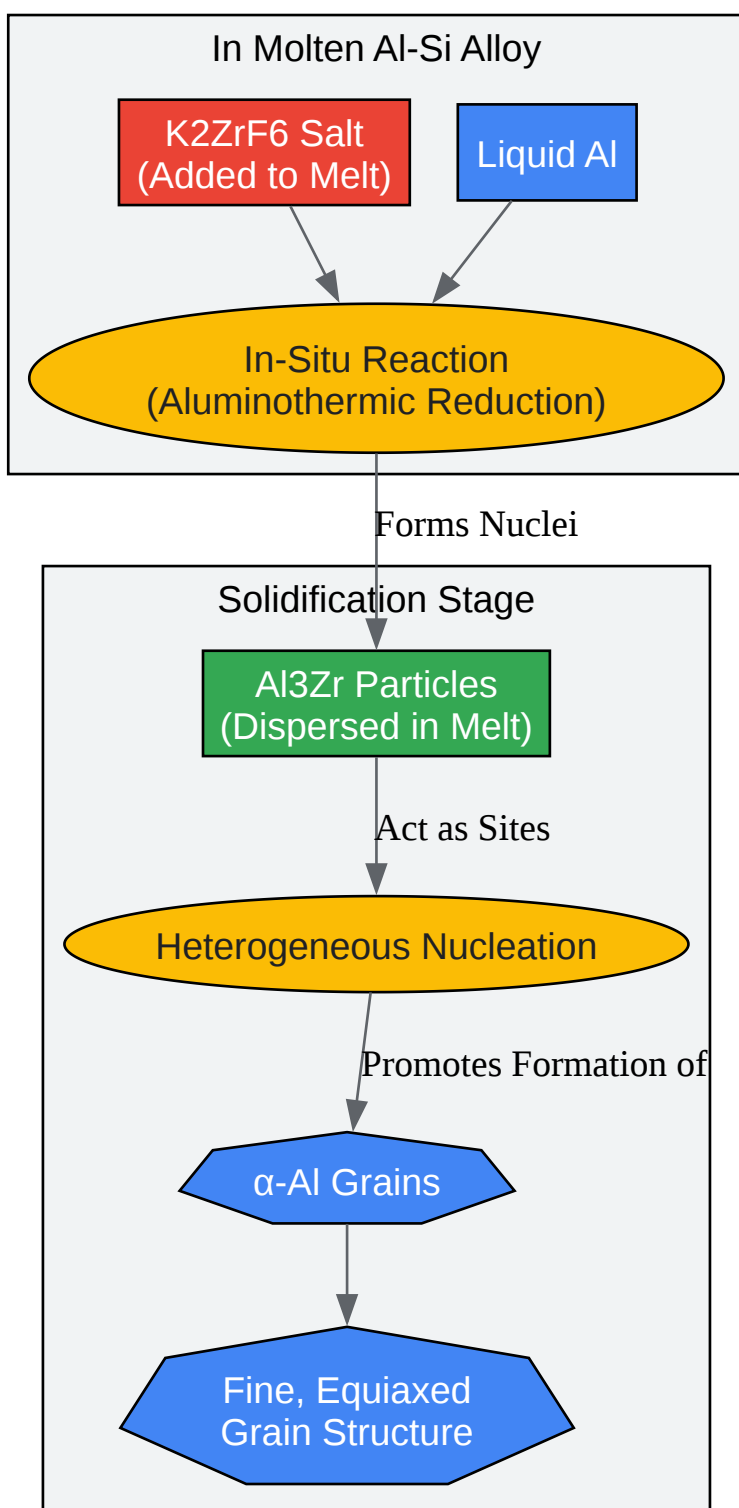
- **Data Analysis:** From the stress-strain curve, determine the Ultimate Tensile Strength (UTS), 0.2% Offset Yield Strength (YS), and Percent Elongation. Compare the results for the refined and unrefined alloys.

Visualizations



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Fig. 1: Experimental workflow for K₂ZrF₆ addition and evaluation.



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Fig. 2: In-situ reaction and grain nucleation pathway.

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